

# Personal protective equipment for handling 3-Fluorobenzenesulfonyl chloride

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## Compound of Interest

Compound Name: 3-Fluorobenzenesulfonyl chloride

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## Essential Safety and Handling Guide for 3-Fluorobenzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **3-Fluorobenzenesulfonyl chloride** (CAS No. 701-27-9). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Classification

**3-Fluorobenzenesulfonyl chloride** is a corrosive material that requires careful handling. It causes severe skin burns and eye damage.<sup>[1][2]</sup> Notably, it reacts with water to liberate toxic gas.<sup>[1]</sup>

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[1][2]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage.[3]
Corrosive to metals	1	H290: May be corrosive to metals.[3]

Signal Word: Danger[1][3]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Fluorobenzenesulfonyl chloride** to prevent exposure.

Protection Type	Recommended Equipment	Standards
Eye/Face Protection	Goggles or a face shield.[1]	European standard - EN 166 or OSHA 29 CFR 1910.133.[1]
Hand Protection	Protective gloves (chemical-resistant).	---
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1]	---
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4] A type ABEK (EN14387) respirator filter is recommended.	Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149. [1][4]

## Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **3-Fluorobenzenesulfonyl chloride** and ensuring a safe laboratory environment.

Handling:

- Handle the product in a closed system or with appropriate exhaust ventilation.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)[\[5\]](#)
- Do not allow contact with water, as it reacts violently and liberates toxic gas.[\[1\]](#)
- Handle under an inert gas like argon.[\[1\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[5\]](#)
- Remove and wash contaminated clothing and gloves before re-use.[\[1\]](#)

Storage:

- Store in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Protect from moisture.[\[1\]](#)
- Store in a corrosives area.[\[1\]](#)

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Emergency Situation	First Aid / Response Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately. <a href="#">[1]</a> <a href="#">[2]</a> Ingestion can cause severe swelling and damage to delicate tissues with a danger of perforation. <a href="#">[1]</a>
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a>
Spill	Ensure adequate ventilation. Soak up with inert absorbent material and dispose of as hazardous waste. <a href="#">[1]</a> Prevent product from entering drains. <a href="#">[3]</a> <a href="#">[5]</a>
Fire	Use water spray, carbon dioxide (CO <sub>2</sub> ), dry chemical, or chemical foam. <a href="#">[1]</a> Do not use water directly as it reacts with the substance. <a href="#">[1]</a>

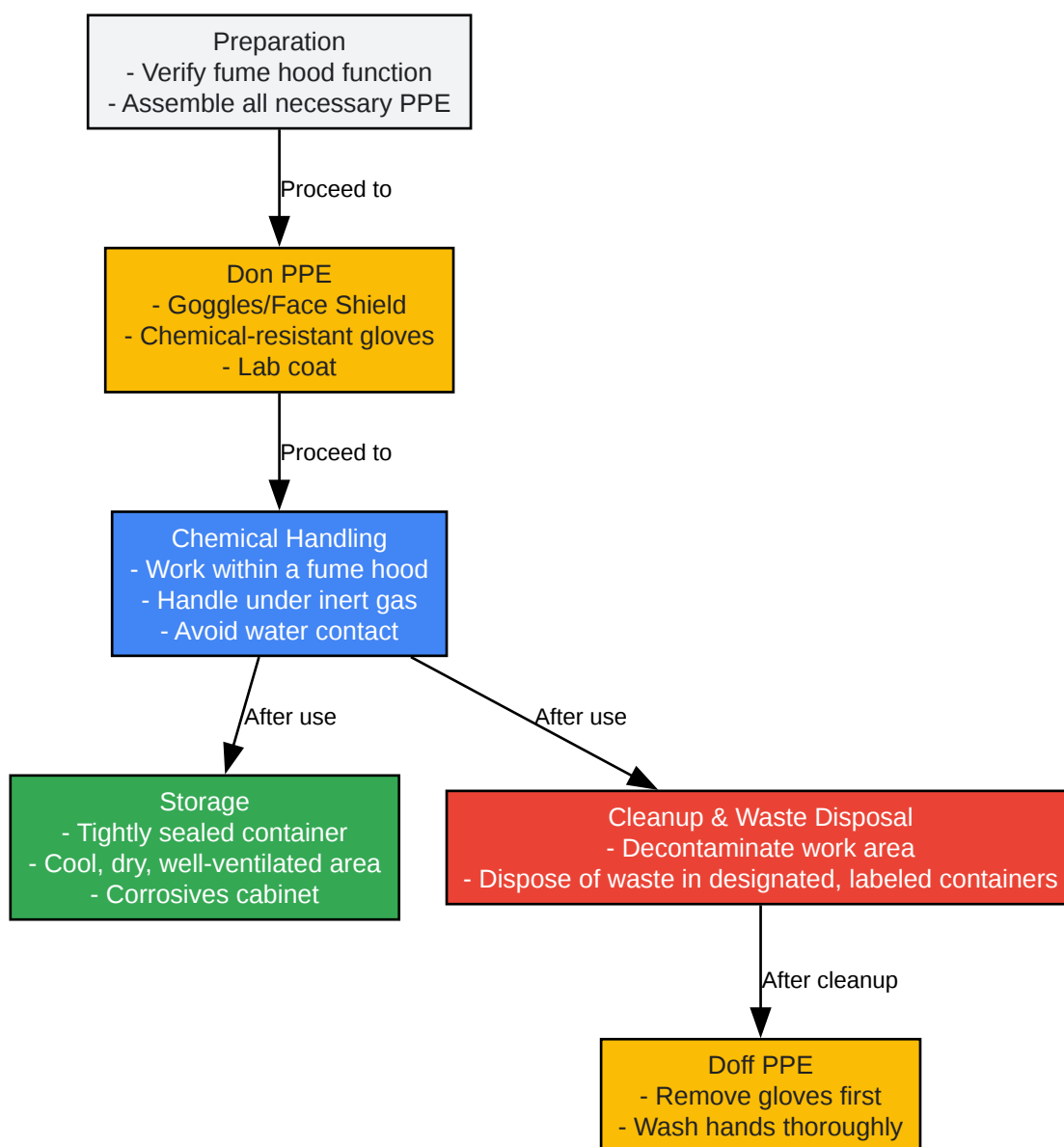
## Disposal Plan

All waste materials must be handled and disposed of in accordance with local, regional, and national regulations.

- Chemical Disposal: Entrust disposal to a licensed waste disposal company.[\[3\]](#)

- Contaminated Packaging: Dispose of in accordance with local and national regulations.[3]  
Before disposing of the used container, remove the contents completely.[3]

## Workflow for Handling 3-Fluorobenzenesulfonyl Chloride



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Caption: Workflow for the safe handling of **3-Fluorobenzenesulfonyl chloride**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Fluorobenzenesulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145873#personal-protective-equipment-for-handling-3-fluorobenzenesulfonyl-chloride]

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